

Essential Safety and Logistical Information for Handling Dalapon

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For researchers, scientists, and drug development professionals, the safe handling and disposal of **Dalapon**, an organochlorine herbicide, is paramount.[1] Adherence to proper personal protective equipment (PPE) protocols and operational plans minimizes risks and ensures a safe laboratory environment.

Hazard Identification

Dalapon is classified as a hazardous substance that can cause serious eye damage and skin irritation.[2][3][4] It is also harmful to aquatic life with long-lasting effects.[2][4]

Personal Protective Equipment (PPE)

The minimum required PPE when handling **Dalapon** includes protective gloves and eye/face protection.[2][5] For situations with a risk of inhalation, such as when dust is present or aerosols are generated, respiratory protection is necessary.[2][6]

Summary of Recommended PPE:



Equipment	Specification	Purpose
Eye and Face Protection	Goggles or a face shield.[5][7]	To protect against splashes and dust, preventing serious eye damage.[3][4]
Hand Protection	Chemical-resistant gloves (e.g., nitrile, butyl, neoprene). [7]	To prevent skin contact and irritation.[2][3]
Protective Clothing	Long-sleeved shirt, long pants, and a chemical-resistant apron. For highly toxic applications, a protective suit covering the entire body is recommended.[7][8]	To minimize skin exposure to spills and splashes.
Respiratory Protection	Approved particulate respirator (filter type P) where inhalation risk exists. At high dust levels, a powered air purifying respirator (PAPR) with a P3 filter or a full-face P3 respirator is recommended.[2]	To prevent inhalation of dust or aerosols.[6]
Footwear	Chemical-resistant boots. Pant legs should be worn outside of the boots.[8]	To protect feet from spills and prevent contamination.

Operational and Handling Plan

Safe work practices are essential to avoid eye or skin contact and inhalation.[2] Always wash hands thoroughly with soap and water after handling and before eating, drinking, or smoking.[2] [3] Contaminated clothing and protective equipment should be washed before reuse.[2][3]

Storage: Store **Dalapon** in a cool, dry, and well-ventilated area.[2] Keep the container tightly closed when not in use and away from heat, sparks, open flames, and strong oxidizing agents. [2]



First-Aid Measures:

- If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and immediately call a poison center or doctor.[2][3]
- If on skin: Wash with plenty of water.[2] If skin irritation occurs, seek medical advice.[2] Take off contaminated clothing and wash it before reuse.[2][3]
- If inhaled: Move to fresh air. Seek medical attention if breathing problems develop.[2]
- If swallowed: Rinse mouth. Do not induce vomiting. Seek immediate medical attention.

Quantitative Exposure Data

The following table summarizes the available quantitative data regarding exposure limits for **Dalapon**.

Parameter	Value	Source
Australian Acceptable Daily Intake (ADI)	0.2 mg/kg/day	[2]

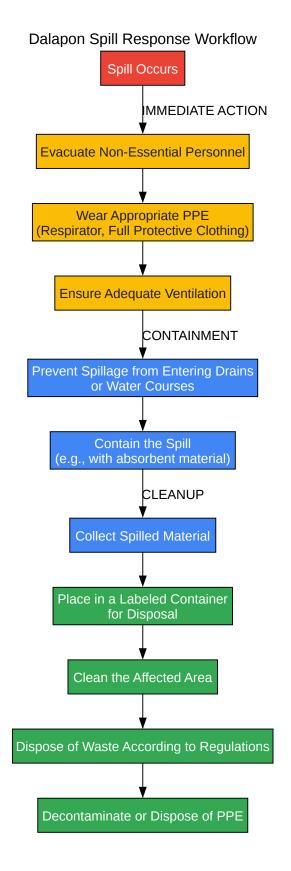
Disposal Plan

Dispose of **Dalapon** and its container in accordance with applicable local, state, and federal regulations.[2][3] Avoid releasing it into the environment.[2] One recommended disposal method is incineration in a unit with effluent gas scrubbing.[9] Do not burn empty containers.[5] For specific guidance, consult your state's Land Waste Management Authority.[2]

Emergency Spill Response Workflow

The following diagram outlines the procedural steps for responding to a **Dalapon** spill.





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Caption: Procedural workflow for responding to a **Dalapon** spill.



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